

# Santamarin: A Comprehensive Technical Guide to its Chemical Structure and Biological Activity

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## Compound of Interest

Compound Name: Santamarin

Cat. No.: B1680768

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## Introduction

**Santamarin** is a naturally occurring sesquiterpene lactone belonging to the eudesmanolide group.<sup>[1][2]</sup> It has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-inflammatory, anti-photoaging, and potential anticancer properties. This technical guide provides a detailed overview of the chemical structure of **Santamarin**, supported by available spectroscopic data, and delves into the experimental protocols used to elucidate its biological functions and the signaling pathways it modulates.

## Chemical Structure and Properties

**Santamarin** is characterized by a complex tricyclic structure. Its systematic IUPAC name is (3aS,5aR,6R,9aS,9bS)-6-hydroxy-5a,9-dimethyl-3-methylidene-4,5,6,7,9a,9b-hexahydro-3aH-benzo[g][1]benzofuran-2-one.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of **Santamarin**

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	[1][2]
Molecular Weight	248.32 g/mol	[1][3]
CAS Number	4290-13-5	[1][2]
Appearance	Not specified in provided results	
Solubility	Soluble in DMSO	[3]
Synonyms	Santamarine, Balchanin	[1]

## Spectroscopic Data

Detailed spectroscopic data is crucial for the unequivocal identification and structural elucidation of natural products. While a complete, consolidated dataset for **Santamarin** was not available in the searched literature, this section outlines the expected spectroscopic features based on its chemical structure and data from related compounds.

Table 2: Expected Spectroscopic Data for **Santamarin**

Spectroscopic Technique	Expected Features
$^1\text{H}$ NMR	Signals corresponding to methyl groups, methylene protons, methine protons, and olefinic protons. The chemical shifts and coupling constants would be indicative of the stereochemistry of the molecule.
$^{13}\text{C}$ NMR	Approximately 15 distinct carbon signals, including those for carbonyl carbons (lactone), olefinic carbons, carbons bearing hydroxyl groups, and aliphatic carbons.
Infrared (IR) Spectroscopy	Characteristic absorption bands for hydroxyl (-OH) stretching, carbonyl (C=O) stretching of the $\gamma$ -lactone ring, and C=C stretching of the exocyclic methylene group.
Mass Spectrometry (MS)	A molecular ion peak $[\text{M}]^+$ corresponding to its molecular weight, along with characteristic fragmentation patterns resulting from the loss of water, carbon monoxide, and other neutral fragments.

## X-ray Crystallography

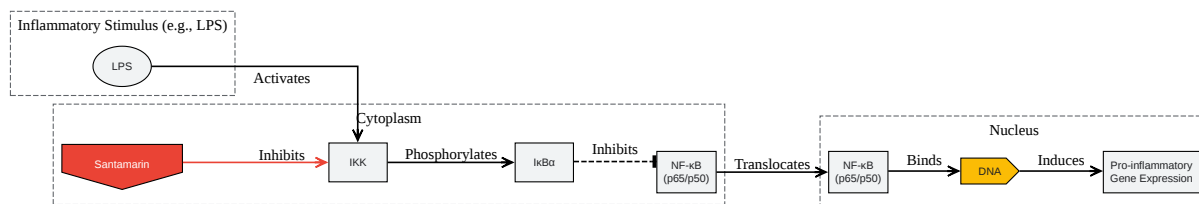
X-ray crystallography provides the most definitive three-dimensional structural information for crystalline compounds. A search for a publicly available Crystallographic Information File (CIF) for **Santamarin** was conducted; however, no specific file was retrieved. The determination of its crystal structure would provide precise bond lengths, bond angles, and torsional angles, confirming its absolute stereochemistry.

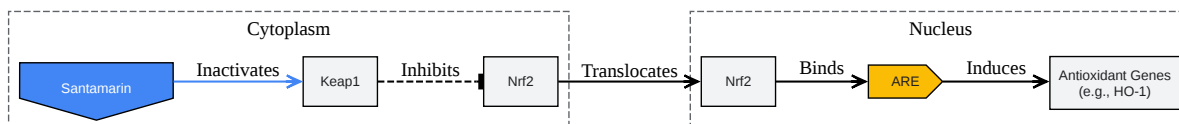
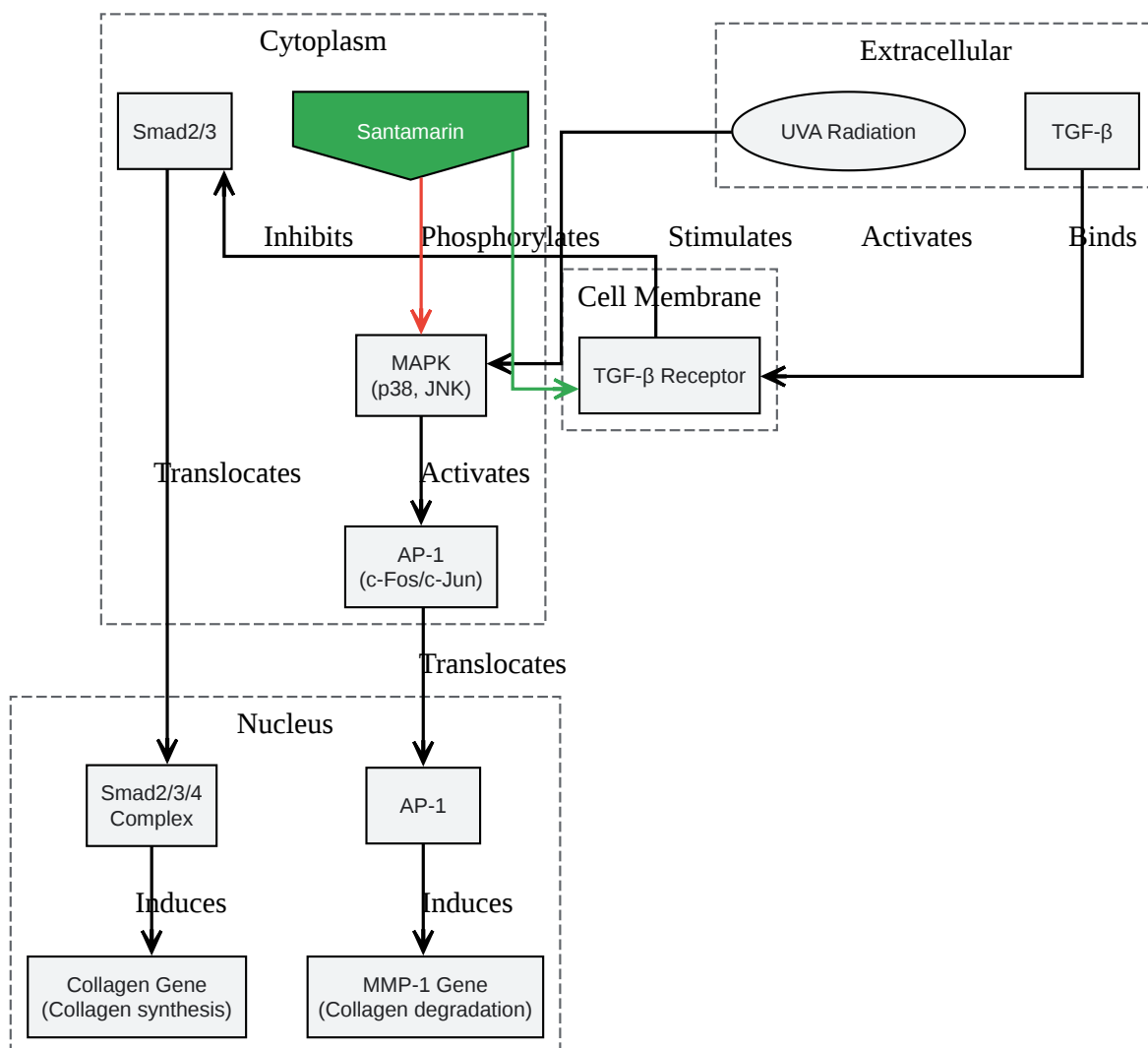
## Biological Activity and Signaling Pathways

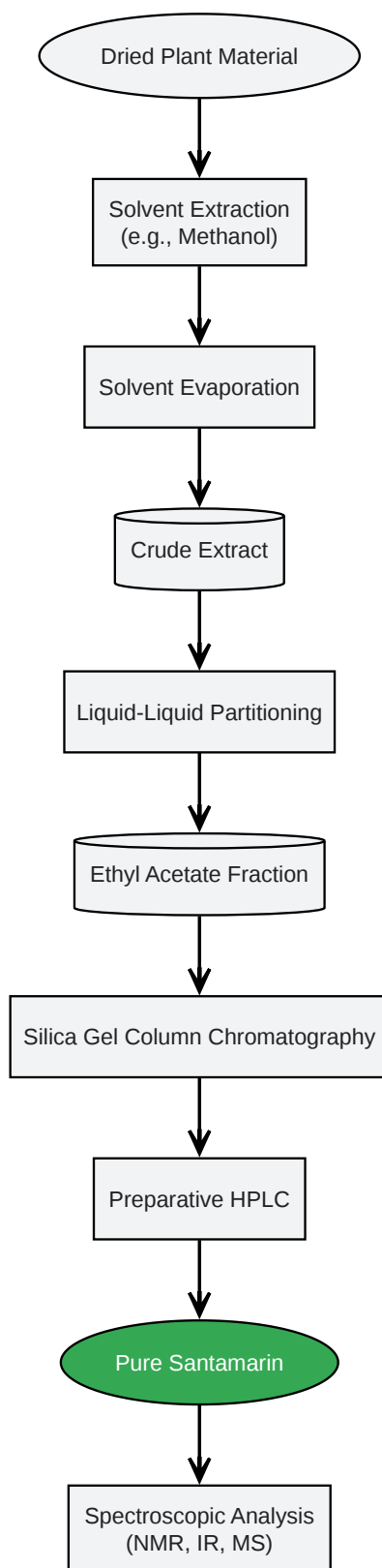
**Santamarin** exhibits significant biological activities, primarily attributed to its ability to modulate key cellular signaling pathways involved in inflammation and cellular stress responses.

## Anti-inflammatory Activity

**Santamarin** has been shown to exert anti-inflammatory effects by inhibiting the activation of Nuclear Factor-kappa B (NF- $\kappa$ B), a pivotal transcription factor that regulates the expression of pro-inflammatory genes.







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- To cite this document: BenchChem. [Santamarin: A Comprehensive Technical Guide to its Chemical Structure and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680768#what-is-the-chemical-structure-of-santamarin]

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